

An In-depth Technical Guide to the Safety of Acid Blue 221

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Compound of Interest

Compound Name: Acid Blue 221

Cat. No.: B1171915

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This guide provides a comprehensive overview of the safety data for **Acid Blue 221**, also known as Reactive Blue 221, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and potential hazards.

Quantitative Safety and Property Data

The following tables summarize the key quantitative data available for **Acid Blue 221**, facilitating a clear comparison of its physical, chemical, toxicological, and ecological properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
Appearance	Blue Powder	[1]
Odor	Odorless	[1][2]
pH	5.5 - 6.5	[2]
Melting Point	100 °C / 212 °F	[2]
Boiling Point	Not Available	[1][2]
Solubility in Water	Soluble	[1]
Bulk Density	500 Kg/m ³	[1]
Vapor Pressure	Not Available	[1]
Specific Gravity	> 1.0	[2]

Table 2: Toxicological Data

Endpoint	Value	Species	Finding	Source
Acute Dermal Toxicity	LD50 > 2,000 mg/kg	Rat	-	[1]
Acute Oral Toxicity	LD50 > 2,000 mg/kg	Rat	-	[3]
Skin Irritation	-	Rabbit	Non-irritant	[1][3]
Eye Irritation	-	Rabbit	Non-irritant	[1]
Sensitization	May cause sensitization by inhalation and skin contact (28-33%)	Guinea Pig	-	[1]

Table 3: Fire and Explosion Hazard Data

Hazard	Value	Notes	Source
Flammability	Not Applicable	-	[1]
Flash Point	Not known (Material is a powder)	-	[3]
Autoignition Temperature	About 300°C	-	[3]
Explosive Properties	Possibility of dust explosion	Precautionary measures should be taken.	[1]
Suitable Extinguishing Media	Water, dry powder, CO2, alcohol-resistant foam	-	[1] [3] [4]
Hazardous Combustion Products	Carbon oxides (CO, CO2), Nitrogen oxides (NOx), Sulfur oxides (SOx)	-	[2] [5]

Table 4: Ecological Data

Parameter	Value	Notes	Source
Chemical Oxygen Demand (COD)	Approx. 660 mg/g	Test results from a similarly composed product.	[1]
AOX (Adsorbable Organic Halogens)	Product does not add to the AOX value of sewage.	Based on DIN EN 1485.	[1]
Nitrogen Content	Approx. 2.0% available nitrogen	Can contribute to eutrophication.	[1]
Phosphates	Does not contain phosphates or organophosphorus compounds.	-	[1]
Toxicity to Fish	No data available	-	[4]
Toxicity to Daphnia	No data available	-	[4]
Toxicity to Algae	No data available	-	[4]

Experimental Protocols

Detailed experimental methodologies for the cited toxicological and ecological data are not extensively provided in the available safety data sheets. However, some key information regarding the testing procedures can be inferred:

- **Respiratory Inhibition of Activated Sludge Organisms:** This was tested according to the method described by D. Brown et al. in Chemosphere, 10(3), 245-261 (1981), which conforms to OECD Guideline 209.[1] This test assesses the potential impact of the chemical on the microorganisms crucial for wastewater treatment processes.
- **Acute Dermal and Oral Toxicity:** The LD50 values were determined in rats, a standard animal model for acute toxicity studies.[1][3] The high LD50 values suggest low acute toxicity via these exposure routes.

- Skin and Eye Irritation: These studies were conducted on rabbits, a common model for irritation testing.[1][3] The results indicate that **Acid Blue 221** is not irritating to the skin or eyes under the test conditions.
- Sensitization: A study in guinea pigs indicated the potential for sensitization.[1]

Mandatory Visualizations

The following diagrams illustrate key safety and response workflows for handling **Acid Blue 221**.

Caption: Hazard Identification and First Aid Response Workflow.

Caption: Accidental Release and Spill Management Workflow.

Caption: Fire Fighting Measures Workflow.

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